

4-Allyloxybenzaldehyde molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Allyloxybenzaldehyde

Cat. No.: B1266427

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An In-Depth Technical Guide to 4-Allyloxybenzaldehyde

This technical guide provides a comprehensive overview of **4-Allyloxybenzaldehyde**, a versatile organic compound with significant applications in pharmaceutical research, drug development, and organic synthesis. This document outlines its chemical properties, synthesis protocols, and its role as an intermediate in the creation of complex bioactive molecules.

Core Molecular Information

4-Allyloxybenzaldehyde is an aromatic aldehyde characterized by an allyloxy group attached to a benzaldehyde ring.^{[1][2]} The presence of the aldehyde and the allyl ether functional groups makes it a valuable and reactive building block for a variety of organic transformations.^[1]

Molecular Formula: $C_{10}H_{10}O_2$ ^{[1][3][4][5][6]}

Molecular Weight: 162.19 g/mol ^{[5][6][7]}

Quantitative Data Summary

The physical and chemical properties of **4-Allyloxybenzaldehyde** are summarized in the table below, providing key data points for laboratory and research applications.

Property	Value	Source
IUPAC Name	4-(prop-2-enoxy)benzaldehyde	[1][3]
CAS Number	40663-68-1	[1][4][5][6][7]
Appearance	Clear, slightly yellow viscous liquid	[4][5][7]
Density	1.058 g/cm ³ (at 25 °C)	[4][5][8]
Boiling Point	150-152 °C (at 18 mmHg)	[5][8]
Flash Point	>230 °F (>110 °C)	[7][8]
Refractive Index	n ₂₀ /D 1.568 (lit.)	[4][5][8]
Water Solubility	Immiscible	[4][5]
LogP	2.06 - 2.4	[3][4][8]
Exact Mass	162.06808 Da	[3][8][9]

Applications in Research and Drug Development

4-Allyloxybenzaldehyde serves as a crucial intermediate in the synthesis of more complex molecules and has been explored for its biological activities.[1]

- **Pharmaceutical Intermediate:** It is a precursor for developing new pharmaceutical compounds.[1][2][5] Its derivatives have been investigated as potential inhibitors of enzymes like Aldehyde Dehydrogenase (ALDH), which are implicated in cancer cell survival.[10][11]
- **Organic Synthesis:** The compound is a versatile building block. The aldehyde group can participate in reactions like aldol condensations to form chalcones, a class of compounds with diverse biological activities.[1] The allyl group can also be modified for further molecular complexity.[1]
- **Antioxidant Properties:** Research has indicated that **4-Allyloxybenzaldehyde** possesses radical scavenging activity, making it a candidate for applications aimed at combating oxidative stress.[1][12]

- Flavor and Fragrance: Its aromatic properties make it suitable for use in the flavor and fragrance industry.[\[1\]](#)

Experimental Protocols

Synthesis of 4-Allyloxybenzaldehyde via Williamson Ether Synthesis

This protocol details the preparation of **4-Allyloxybenzaldehyde** from 4-hydroxybenzaldehyde and allyl bromide.[\[5\]](#)[\[12\]](#)

Materials:

- 4-hydroxybenzaldehyde
- Allyl bromide
- Sodium metal
- Ethanol (absolute)
- Dichloromethane (for extraction)
- Sodium hydroxide solution (for neutralization)
- Anhydrous sodium sulfate (for drying)

Procedure:

- In a round-bottom flask equipped with a reflux condenser, dissolve 4-hydroxybenzaldehyde (1 equivalent) in absolute ethanol.
- Carefully add small pieces of sodium metal to the solution to form the sodium phenoxide in situ.
- To this mixture, add allyl bromide (1.2 to 3 equivalents).[\[1\]](#)[\[12\]](#)

- Heat the reaction mixture to reflux (approximately 78°C) and maintain for 24 hours.[12]
Monitor the reaction progress using thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Neutralize the mixture, if necessary, with a dilute sodium hydroxide solution.[1]
- Perform a liquid-liquid extraction using dichloromethane to isolate the organic product.[1]
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure to yield the crude product.
- The final product, **4-Allyloxybenzaldehyde**, is obtained as a light yellow liquid with a reported yield of approximately 89%.[12] Further purification can be performed by column chromatography if required.

Visualized Workflows and Pathways

The following diagrams illustrate the synthesis workflow and a relevant biological pathway involving derivatives of this compound.

Caption: Workflow for the synthesis of **4-Allyloxybenzaldehyde**.

Caption: Inhibition of ALDH1A3 by **4-Allyloxybenzaldehyde** derivatives.

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- To cite this document: BenchChem. [4-Allyloxybenzaldehyde molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266427#4-allyloxybenzaldehyde-molecular-formula-and-weight]

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